

# Essential Safety and Logistics for Handling 4-Cyano-7-azaindole

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## Compound of Interest

Compound Name: 4-Cyano-7-azaindole

Cat. No.: B1339843

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **4-Cyano-7-azaindole**, including operational and disposal plans.

Chemical Identifier:

- Name: **4-Cyano-7-azaindole**
- Synonyms: 1H-pyrrolo[2,3-b]pyridine-4-carbonitrile
- CAS Number: 344327-11-3

Hazard Summary: **4-Cyano-7-azaindole** is a solid chemical that requires careful handling due to its potential health hazards. Based on the Globally Harmonized System (GHS), it is classified with the following hazards:

- Harmful if swallowed (H302)
- Causes skin irritation (H315)[\[1\]](#)
- Causes serious eye irritation (H319)[\[1\]](#)
- May cause respiratory irritation (H335)

The signal word for this chemical is "Warning".

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific experimental procedure should be conducted to determine the appropriate level of PPE. The following table summarizes the recommended PPE for handling **4-Cyano-7-azaindole**.

PPE Category	Item	Specification
Eye Protection	Safety Glasses/Goggles	Chemical safety goggles or glasses that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[2]</a>
Hand Protection	Gloves	Chemical-impermeable gloves. <a href="#">[1]</a> The specific glove material should be selected based on the solvent used and the duration of handling.
Body Protection	Lab Coat/Coveralls	A standard lab coat should be worn. For procedures with a higher risk of splash or dust generation, chemical-resistant coveralls are recommended.
Respiratory Protection	Respirator	For handling fine powders or when dust generation is likely, a NIOSH-approved respirator for particulates should be used. <a href="#">[2]</a> In case of fire, wear a self-contained breathing apparatus. <a href="#">[1]</a>

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial to minimize exposure and ensure safety.

- Preparation:
  - Ensure that an eyewash station and safety shower are readily accessible.[3]
  - Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid powder.[1][4]
  - Assemble all necessary equipment and reagents before starting the experiment.
  - Don the appropriate PPE as outlined in the table above.
- Handling:
  - Avoid direct contact with the skin and eyes.[1]
  - Avoid inhalation of dust.[1]
  - When weighing the solid, do so in a fume hood or a ventilated balance enclosure to minimize dust dispersion.
  - If preparing a solution, add the solid to the solvent slowly to prevent splashing.
  - Keep the container tightly closed when not in use.[1]
- Storage:
  - Store in a cool, dry, and well-ventilated area.[5]
  - Keep the container tightly sealed.
  - Store away from incompatible materials such as strong oxidizing agents.[3][5]

## Disposal Plan: Step-by-Step Waste Management

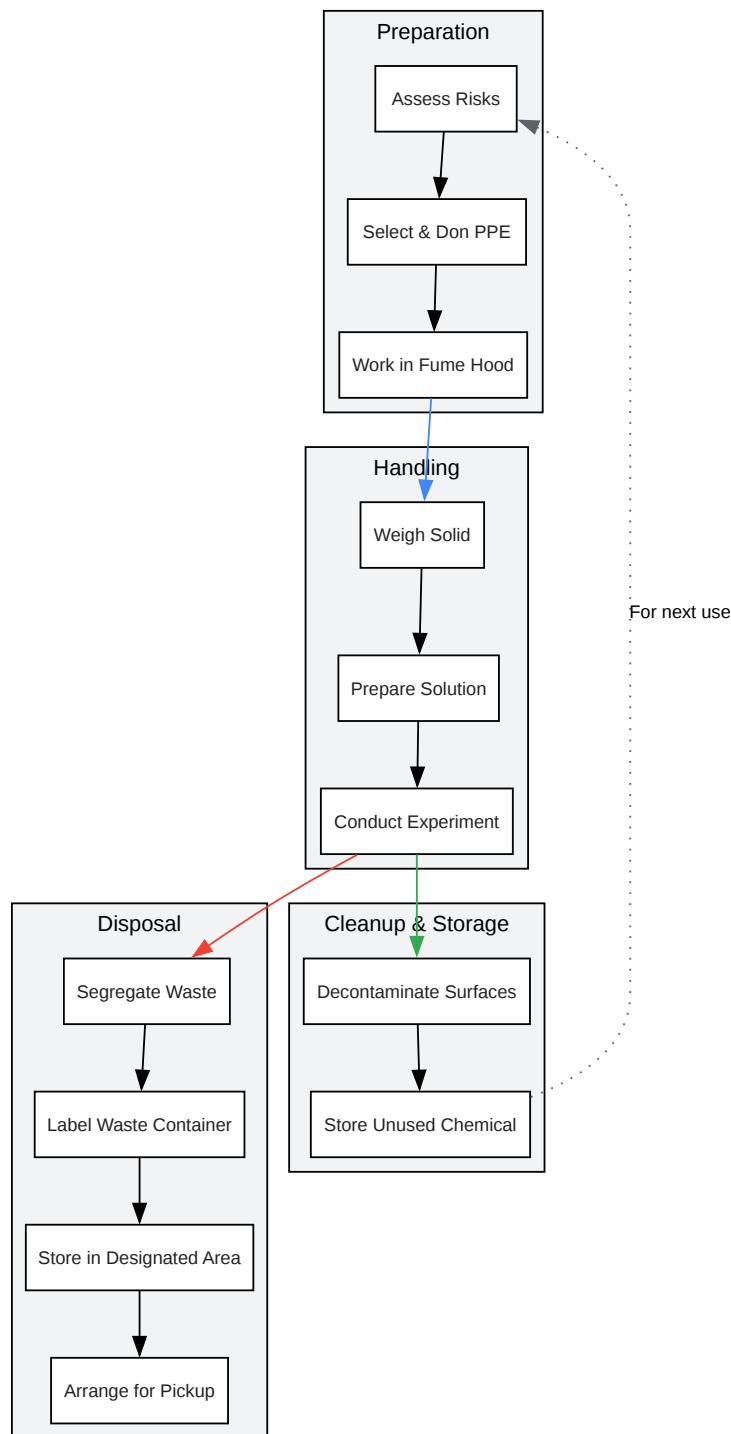
Proper disposal of **4-Cyano-7-azaindole** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:

- All waste containing **4-Cyano-7-azaindole**, including contaminated lab supplies (e.g., gloves, weighing paper, pipette tips), must be segregated as hazardous waste.[2]
- Waste Collection:
  - Solid Waste: Collect unused or contaminated solid **4-Cyano-7-azaindole** in a clearly labeled, sealed, and compatible waste container.[2]
  - Liquid Waste: Collect solutions containing **4-Cyano-7-azaindole** in a designated, leak-proof, and clearly labeled waste container.[2]
  - Contaminated Materials: Place all contaminated disposable items in a designated, sealed plastic bag or container labeled as hazardous waste.[2]
- Labeling and Storage of Waste:
  - Clearly label all waste containers with "Hazardous Waste," the chemical name "**4-Cyano-7-azaindole**," and any associated hazard symbols.[2]
  - Store waste containers in a designated and secure hazardous waste accumulation area.
- Final Disposal:
  - Dispose of the waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[1] Do not dispose of it down the drain or in the regular trash.[2]

## Experimental Workflow Diagram

## Workflow for Safe Handling of 4-Cyano-7-azaindole

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Caption: A workflow diagram illustrating the safe handling of **4-Cyano-7-azaindole**.

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